# physicochemical properties of 8-Chloro-2-methylquinolin-4-amine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *8-Chloro-2-methylquinolin-4-amine* |
| *CAS No.:* | *68017-48-1* |
| *Cat. No.:* | *B1626312* |

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An In-depth Technical Guide to the Physicochemical Properties of **8-Chloro-2-methylquinolin-4-amine**

## Abstract

**8-Chloro-2-methylquinolin-4-amine** is a heterocyclic compound belonging to the 4-aminoquinoline class, a scaffold of profound importance in medicinal chemistry. Derivatives of 4-aminoquinoline have been pivotal in the development of therapeutics, most notably antimalarial agents like chloroquine. The specific arrangement of the chloro, methyl, and amino substituents on the quinoline core imparts a unique electronic and steric profile, making it a valuable building block for drug discovery programs, particularly in the design of kinase inhibitors and other targeted agents.[1] Understanding the fundamental physicochemical properties of this molecule is a critical prerequisite for its effective application in research and development. These properties govern its solubility, membrane permeability, metabolic stability, and interaction with biological targets, ultimately dictating its potential as a drug candidate.

This technical guide provides a comprehensive analysis of the core physicochemical properties of **8-Chloro-2-methylquinolin-4-amine**. It is designed for researchers, medicinal chemists,

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and drug development professionals, offering not only reported data and predictive insights but also the underlying scientific rationale and detailed experimental protocols for their validation. The narrative emphasizes the causal relationships between molecular structure and physical behavior, providing a robust framework for its application in a laboratory setting.

## Molecular Profile and Structural Attributes

The foundational step in characterizing any chemical entity is to establish its fundamental molecular properties. These identifiers are crucial for literature searches, regulatory documentation, and computational modeling.

| Property | Value | Source |
|---|---|---|
| IUPAC Name | 8-chloro-2-methylquinolin-4-amine | N/A |
| CAS Number | 68017-48-1 | [2] |
| Molecular Formula | $C_{10}H_9ClN_2$ | Calculated |
| Molecular Weight | 192.65 g/mol | Calculated |
| Canonical SMILES | CC1=CC(=C2C=CC=C(C2=N1)Cl)N | N/A |

The structure of **8-Chloro-2-methylquinolin-4-amine** is built upon a rigid, aromatic quinoline core. Key functional groups dictate its chemical behavior:

- Quinoline Core: A fused bicyclic aromatic system that provides a planar scaffold for interactions with biological targets, such as the ATP-binding pocket of kinases.[1]
- 4-Amino Group: A primary aromatic amine that acts as a key hydrogen bond donor and a basic center, significantly influencing the molecule's pKa and aqueous solubility.
- 8-Chloro Substituent: An electron-withdrawing group that modulates the basicity of the quinoline nitrogen and can participate in halogen bonding, potentially enhancing binding affinity to target proteins.[1]

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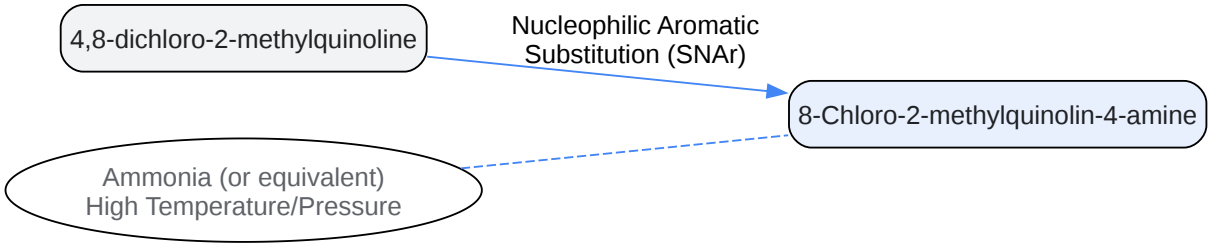
- 2-Methyl Group: An electron-donating group that can influence the electronic properties of the heterocyclic ring and provide a steric handle for modifying selectivity.

## Synthesis and Purification Overview

While multiple synthetic routes to substituted quinolines exist, a common and reliable strategy for preparing 4-aminoquinolines involves the nucleophilic aromatic substitution of a corresponding 4-chloroquinoline precursor.

## Plausible Synthetic Pathway

A logical synthesis commences with the amination of 4,8-dichloro-2-methylquinoline. The chlorine atom at the 4-position is significantly more activated towards nucleophilic substitution than the one at the 8-position due to the electronic influence of the ring nitrogen. This differential reactivity allows for selective displacement.




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Caption: Plausible synthetic route via SNAr reaction.

## General Experimental Protocol for Synthesis

This protocol is adapted from general procedures for the synthesis of 4-aminoquinoline derivatives.[3]

- Reaction Setup: In a sealed pressure vessel, combine 4,8-dichloro-2-methylquinoline (1.0 eq) with a suitable solvent such as ethanol or n-butanol.

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- Addition of Amine: Add an excess of the aminating agent. An aqueous or alcoholic solution of ammonia (e.g., 7N ammonia in methanol) is typically used.
- Heating: Seal the vessel and heat the reaction mixture to 120–140 °C. The reaction is typically monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed (usually 8-24 hours).
- Workup: After cooling to room temperature, vent the vessel carefully. Concentrate the reaction mixture under reduced pressure to remove the solvent and excess ammonia.
- Extraction: Redissolve the residue in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and wash with a 5% aqueous sodium bicarbonate solution, followed by water and brine.[3]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude residue by flash column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/hexane) to afford the pure **8-Chloro-2-methylquinolin-4-amine**.

# Core Physicochemical Properties and Their Determination

The therapeutic potential of a molecule is intimately linked to its physicochemical properties. Accurate measurement of these parameters is a cornerstone of drug development.

## Acidity and Basicity (pKa)

Scientific Rationale: The pKa value defines the ionization state of a molecule at a given pH. For **8-Chloro-2-methylquinolin-4-amine**, there are two primary basic centers: the quinoline ring nitrogen and the exocyclic 4-amino group. The ionization state is critical as it directly impacts aqueous solubility, receptor binding, and the ability to cross biological membranes. A basic compound will be protonated and more soluble in the acidic environment of the stomach but may need to be in its neutral form to permeate the intestinal wall.

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Experimental Protocol: Potentiometric Titration

- Sample Preparation: Accurately weigh approximately 5-10 mg of the compound and dissolve it in a suitable co-solvent system (e.g., methanol/water or DMSO/water) to ensure solubility across the titration range.
- Titration: Titrate the solution with a standardized solution of hydrochloric acid (e.g., 0.1 M HCl) while monitoring the pH with a calibrated electrode.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points on the titration curve. Specialized software is used to refine the pKa values from the derivative of the curve.

## Lipophilicity (LogP and LogD)

Scientific Rationale: Lipophilicity, the "greasiness" of a molecule, is a key determinant of its absorption, distribution, metabolism, and excretion (ADME) profile.

- LogP (Partition Coefficient) measures the distribution of the neutral form of the compound between an immiscible organic phase (typically n-octanol) and an aqueous phase.
- LogD (Distribution Coefficient) is the partition ratio at a specific pH (e.g., physiological pH 7.4) and accounts for all ionic species. It is the more biologically relevant parameter for ionizable compounds.

Experimental Protocol: Shake-Flask Method for $LogD_{7.4}$

- Phase Preparation: Prepare a buffered aqueous phase at pH 7.4 and presaturate it with n-octanol. Similarly, presaturate n-octanol with the aqueous buffer.
- Sample Addition: Prepare a stock solution of the compound in the organic phase. Add a known volume of this stock solution to a vial containing a known volume of the aqueous phase.
- Equilibration: Cap the vial and shake vigorously for 1-2 hours at a constant temperature to allow for complete partitioning.
- Phase Separation: Centrifuge the vial to ensure clear separation of the two phases.

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- Quantification: Carefully remove an aliquot from each phase. Determine the concentration of the compound in both the aqueous (C_aq) and organic (C_oct) phases using a validated analytical method, such as HPLC-UV.
- Calculation: Calculate $LogD_{7.4}$ using the formula: $LogD_{7.4} = \log_{10}(C_oct / C_aq)$.

## Aqueous Solubility

Scientific Rationale: Adequate aqueous solubility is essential for a drug to be absorbed from the gastrointestinal tract and distributed throughout the body via the bloodstream. Poor solubility is a major hurdle in drug development, often leading to low bioavailability.

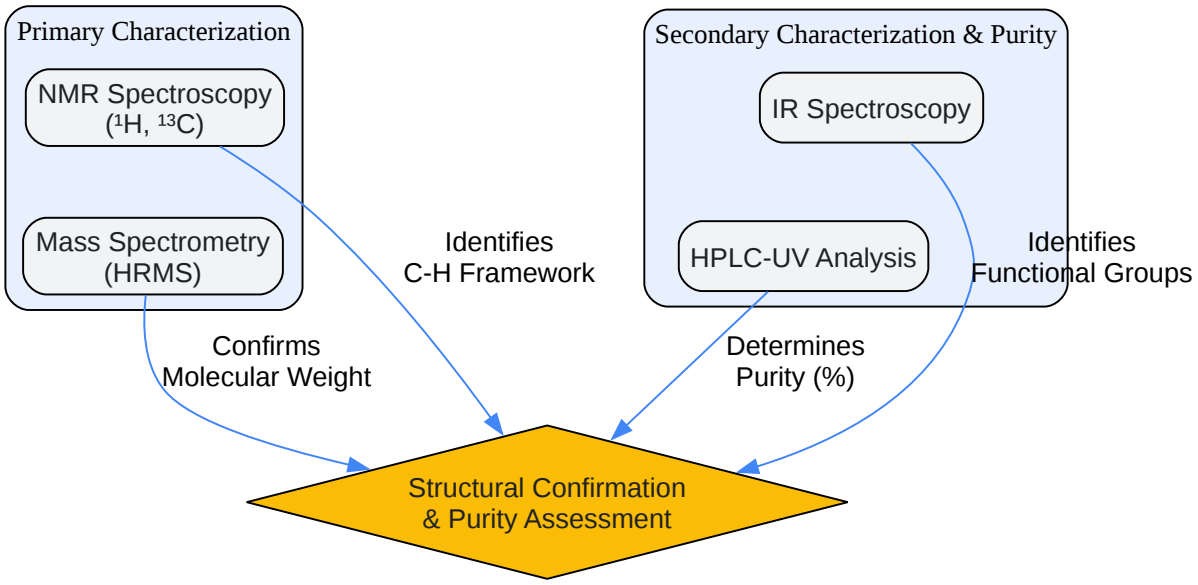
Experimental Protocol: Thermodynamic Solubility (Shake-Flask Method)

- Sample Preparation: Add an excess amount of the solid compound to a vial containing a buffered aqueous solution (e.g., phosphate-buffered saline at pH 7.4).
- Equilibration: Agitate the suspension at a constant temperature for at least 24 hours to ensure that equilibrium is reached between the solid and dissolved states.
- Separation: Filter the suspension through a low-binding 0.45 µm filter to remove all undissolved solids.
- Quantification: Dilute the resulting saturated solution with a suitable solvent and determine the concentration of the dissolved compound using a validated HPLC-UV method against a standard calibration curve.
- Result: The measured concentration represents the thermodynamic solubility of the compound under the specified conditions.

# Analytical and Spectroscopic Characterization

Cross-validation of data from multiple analytical techniques is essential to unambiguously confirm the structure and purity of the synthesized compound.[4]

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Caption: Integrated workflow for structural validation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of the molecule.

- $^{1}H$ NMR: The spectrum is expected to show distinct signals for the aromatic protons on the quinoline ring, a singlet for the methyl group, and a broad singlet for the amine protons. The exact chemical shifts and coupling patterns in the aromatic region (typically 6.5-8.5 ppm) are diagnostic of the substitution pattern.

- $^{13}C$ NMR: The spectrum will display ten unique carbon signals, corresponding to the ten carbon atoms in the molecule. The chemical shifts will differentiate between the aromatic carbons and the aliphatic methyl carbon.

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| Expected $^1$H NMR Signals | Predicted δ (ppm) | Multiplicity | Integration |
|---|---|---|---|
| Amine (-$NH_2$) | 5.0 - 6.0 | Broad Singlet | 2H |
| Methyl (-$CH_3$) | ~2.5 | Singlet | 3H |
| Aromatic Protons | 6.5 - 8.5 | Multiplets/Doublets | 4H |

| Expected IR Absorption Bands | Wavenumber ($cm^{-1}$) | Vibration Type |
|---|---|---|
| N-H Stretch (Primary Amine) | 3400 - 3250 (two bands) | Asymmetric & Symmetric Stretch |
| Aromatic C-H Stretch | 3100 - 3000 | Stretch |
| C=N, C=C Stretch (Aromatic) | 1620 - 1450 | Ring Stretch |
| C-N Stretch (Aromatic Amine) | 1335 - 1250 | Stretch |
| C-Cl Stretch | 800 - 600 | Stretch |
| (Data based on typical values for aromatic amines and quinolines)[5] | | |

## Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental formula. For **8-Chloro-2-methylquinolin-4-amine** ($C_{10}H_9ClN_2$), high-resolution mass spectrometry (HRMS) would provide an exact mass. A key diagnostic feature is the isotopic pattern of the chlorine atom. Natural chlorine consists of two major isotopes, $^{35}Cl$ (~75.8%) and $^{37}Cl$ (~24.2%). This results in two molecular ion peaks:

- $[M]^+$: Corresponding to the molecule with $^{35}Cl$.
- $[M+2]^+$: Corresponding to the molecule with $^{37}Cl$. These peaks will appear in an approximate 3:1 intensity ratio, which is a definitive signature for a monochlorinated compound. The calculated m/z for the protonated molecular ion $[M+H]^+$ would be approximately 193.05.

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## High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for determining the purity of a compound in drug development.[6]

Protocol: Reversed-Phase HPLC for Purity Analysis

- Column: C18 column (e.g., 4.6 mm × 250 mm, 5 µm particle size).
- Mobile Phase A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
- Mobile Phase B: Acetonitrile with 0.1% TFA or formic acid.
- Gradient: A linear gradient from 5% B to 95% B over 20-30 minutes.
- Flow Rate: 1.0 mL/min.[6]
- Detection: UV detector set at a wavelength where the compound has strong absorbance (e.g., 225 nm or 254 nm).[6]
- Analysis: Inject a solution of the sample. Purity is calculated based on the area percentage of the main peak relative to the total area of all peaks detected.

# Conclusion

**8-Chloro-2-methylquinolin-4-amine** presents a physicochemical profile characteristic of a drug-like heterocyclic amine. Its ionizable nature, governed by the basic amino and quinoline nitrogen groups, will strongly influence its solubility and permeability across biological pH gradients. The presence of both hydrogen bond donating (amine) and accepting (ring nitrogen) groups, combined with a lipophilic chloro-substituent on a rigid aromatic scaffold, provides a rich set of features for targeted molecular interactions. A thorough characterization, using the integrated analytical workflows described herein, is essential for any researcher aiming to leverage this promising chemical entity in medicinal chemistry and drug discovery. The protocols and insights provided in this guide serve as a validated starting point for its comprehensive evaluation.

# References

- BenchChem (2025). Cross-Validation of Analytical Data for Quinoline Derivatives: A Comparative Guide.

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- BenchChem (2025). Application Notes and Protocols for the Analytical Determination of Quinoline Compounds.
- Walash, M. I., et al. "Determination of Some Quinoline Derivatives with Organic Brominating Agents." Analytical Letters, vol. 16, no. 2.
- Thermo Fisher Scientific. 8-Chloro-2-methylquinoline, 98%.
- ChemicalBook. 8-CHLORO-2-METHYL-4-QUINOLINOL synthesis.
- University of Calgary. IR Spectroscopy Tutorial: Amines.
- MDPI. Synthesis of 8-Aminoquinoline Amides of Ursonic and Oleanonic Acid.
- Fisher Scientific. 8-Chloro-2-methylquinoline, 98%.
- IJFMR. Synthesis & Characterization of Biologically Important Quinoline & It's Derivatives.
- Nemez, D. B., et al. (2023). Synthesis of Novel 2- and 8-Substituted 4-Amino-7-chloroquinolines and their N-Alkylated Coupling Products. Canadian Journal of Chemistry.
- Kumar, A., et al. "Synthesis and in vitro cytotoxicity evaluation of 4-aminoquinoline derivatives." PMC.
- Acta Crystallographica Section E. 8-Chloro-2-methylquinoline. PMC - NIH.
- ResearchGate. Discovery and Trends of 8-Aminoquinoline and 4-Aminoquinoline Classes of Antimalarials.
- BenchChem. Applications of 6-Chloroquinolin-2-amine in Medicinal Chemistry: A Detailed Overview.
- MDPI. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines.
- PMC. 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applications.
- ChemicalBook. 8-Chloroquinoline(611-33-6) 1H NMR spectrum.
- ChemicalBook. 4-AMINO-8-CHLORO-2-METHYLQUINOLINE CAS#: 68017-48-1.
- PubChem. 4-Aminoquinoline.


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## Sources


- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 4-AMINO-8-CHLORO-2-METHYLQUINOLINE CAS#: 68017-48-1 [m.chemicalbook.com]

- 3. Synthesis and in vitro cytotoxicity evaluation of 4-aminoquinoline derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. orgchemboulder.com [orgchemboulder.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
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